Comparative Spectroscopic Guide: (R)- vs. (S)-Cyclohexyl(phenyl)methanol[1]

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Compound of Interest

Compound Name:	*(R)-cyclohexyl(phenyl)methanol*
CAS No.:	*3113-96-0*
Cat. No.:	*B2385691*

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Executive Summary

Cyclohexyl(phenyl)methanol (CAS: 3113-96-0 for R) is a chiral secondary alcohol frequently used as a pharmacophore building block and a benchmark substrate for asymmetric catalysis (e.g., CBS reduction).[1]

The Core Analytical Challenge: In an achiral environment (standard NMR solvents like $CDCl_3$), the (

)- and (

)-enantiomers possess identical scalar physical properties, including NMR chemical shifts, melting points, and refractive indices. They cannot be distinguished by standard 1D-NMR.[1]

This guide details the specific methodologies required to discriminate between these enantiomers, focusing on Chiroptical Methods (Polarimetry), NMR Derivatization (Mosher's Method), and Chiral HPLC.

Part 1: Baseline Physicochemical Characterization

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Note: These values apply to both enantiomers unless a chiral environment is introduced.

Property	Experimental Data	Notes
Molecular Formula	$C_{13}H_{18}O$	MW: 190.28 g/mol
Physical State	White crystalline solid	Racemate mp: ~65°C; Enantiopure mp often distinct. [1]
^1H NMR ($CDCl_3$)	7.2-7.4 (m, 5H, Ph) 4.35 (d, 1H, CH-OH) 1.0-1.9 (m, 11H, Cy)	The benzylic proton (4.[1]35) is the diagnostic handle.
^{13}C NMR ($CDCl_3$)	143.5 (Ph-ipso), 128.2, 127.4, 126.5 79.2 (C-OH) 45.1 (Cy-methine)	Carbonyl/Carbinol region confirms secondary alcohol structure.[1]
IR Spectrum	3350 cm^{-1} (broad, O-H str)3030, 2920 cm^{-1} (C-H str)	Identical for both enantiomers. [1]

Part 2: Chiroptical Discrimination (Polarimetry)

The most immediate method for bulk identification is specific rotation. This method requires a pure sample and cannot easily quantify low-level impurities (<1% ee) without large sample masses.[1]

Ground Truth Data[2]

- **(R)-Cyclohexyl(phenyl)methanol**: Dextrorotatory (+)[1]
- (S)-Cyclohexyl(phenyl)methanol: Levorotatory (-)[1]

Standard Value:

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[1]

Critical Note: The sign of rotation is solvent-dependent. The values above are standard for methanol. In non-polar solvents, the magnitude may shift. Always report concentration (

) and solvent.

Part 3: NMR Discrimination via Mosher's Method

To determine absolute configuration or measure enantiomeric excess (ee) via NMR, the enantiomers must be derivatized into diastereomers using a chiral auxiliary. The industry standard is

-methoxy-

-(trifluoromethyl)phenylacetic acid (MTPA), known as Mosher's Acid.[1][2]

The Mechanism

Reacting the alcohol with (

)- or (

)-MTPA-Cl creates diastereomeric esters.[1][3] Due to the magnetic anisotropy of the MTPA phenyl group, the protons of the alcohol substrate are shielded or deshielded differently depending on their spatial proximity to the phenyl ring in the preferred conformation.

Experimental Protocol: Micro-Scale Derivatization

Reagents:

- Substrate: 5 mg Cyclohexyl(phenyl)methanol[1]
- Reagent: 10 µL (

)- or (

)-MTPA-Cl (acid chloride)[1]
- Base: DMAP (4-dimethylaminopyridine) and Triethylamine[1]
- Solvent: Dry $CDCl_3$ (allows direct NMR analysis without workup for rapid screening)[1]

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Workflow:

- Dissolve alcohol (5 mg) in 0.6 mL $CDCl_3$ in an NMR tube.
- Add excess pyridine/DMAP.[1]
- Add (

)-MTPA-Cl.[1] Shake carefully.[1]
- Allow to stand for 10-15 mins (reaction is usually rapid).
- Analyze ^1H NMR immediately.[1]

Data Interpretation (Analysis)

The absolute configuration is assigned by calculating the difference in chemical shift (

) between the (

)-MTPA ester and the (

)-MTPA ester for specific protons.[1][3][4][5]

Formula:

[1][5]

Diagnostic Shifts for Cyclohexyl(phenyl)methanol:

Proton Group	( )-Ester Environment	( )-Ester Environment	Predicted
Benzylic (H-C-O)	Reference Point	Reference Point	~0
Cyclohexyl (Cy)	Shielded by MTPA-Ph	Deshielded	Negative (< 0)
Phenyl (Substrate)	Deshielded	Shielded by MTPA-Ph	Positive (> 0)

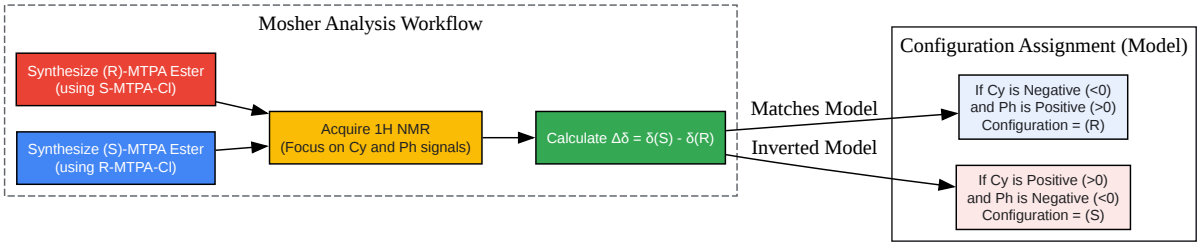
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Interpretation: If the protons on the Cyclohexyl side have a negative

and the protons on the Phenyl side have a positive

, the stereocenter is (R).

Visualization: Mosher Configuration Model



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Figure 1: Workflow for determining absolute configuration using Mosher's Method. The

values correlate spatial arrangement to the shielding cone of the auxiliary.

Part 4: Chromatographic Separation (Chiral HPLC)

For quantitative analysis of enantiomeric excess (ee) or preparative isolation, Chiral HPLC is superior to NMR.[1]

Recommended Screening Conditions

The separation of aryl-alkyl carbinols is a benchmark application for polysaccharide-based stationary phases.

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Parameter	Condition A (Normal Phase)	Condition B (Reversed Phase)
Column	Chiralcel OD-H (Cellulose tris-3,5-dimethylphenylcarbamate)	Chiralpak AD-RH
Mobile Phase	Hexane : Isopropanol (90:10 to 95:[1]5)	Water : Acetonitrile (60:[1]40)
Flow Rate	0.5 - 1.0 mL/min	0.5 mL/min
Detection	UV @ 254 nm (Strong Ph absorption)	UV @ 220 nm / 254 nm
Selectivity ( )	Typically > 1.2	Typically > 1.1
Elution Order	( ) typically elutes first on OD-H (verify with standard)	Variable

Why OD-H? The Chiralcel OD-H column relies on hydrogen bonding and

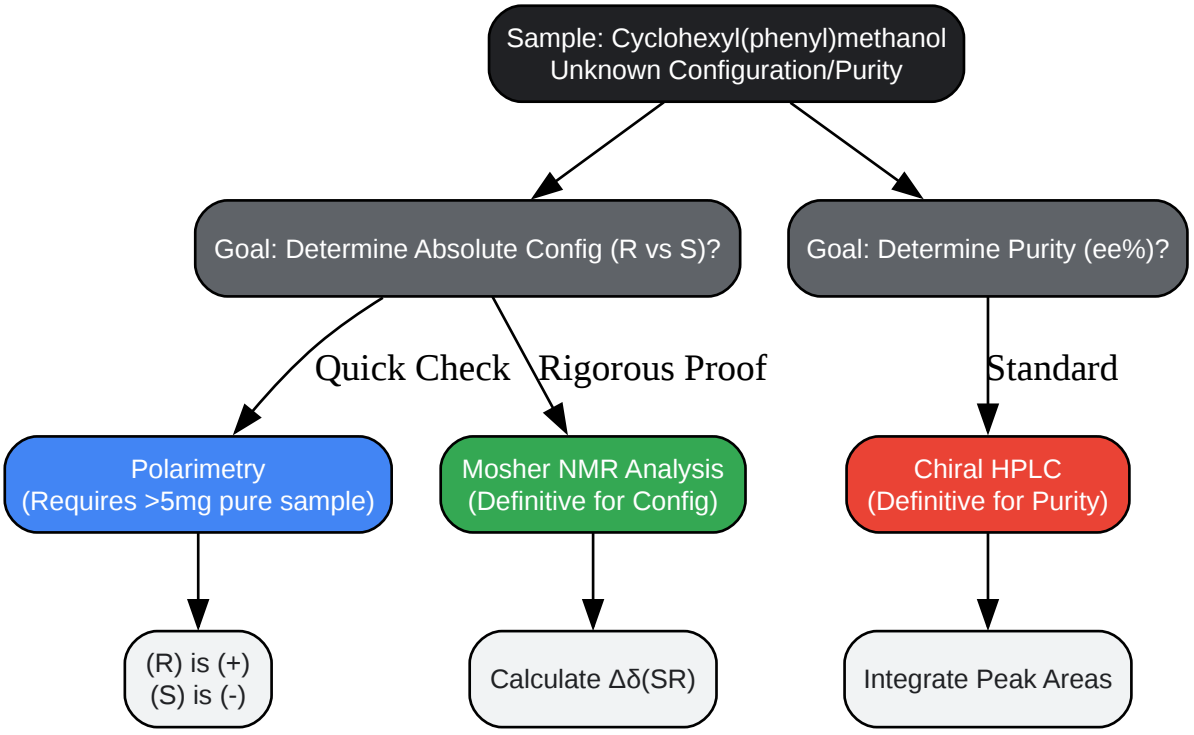
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interactions.[1] The hydroxyl group of cyclohexyl(phenyl)methanol interacts strongly with the carbamate linkage of the stationary phase, while the phenyl ring engages in

-stacking, providing excellent resolution.

Analytical Decision Tree

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Figure 2: Analytical decision matrix. Select the method based on whether the goal is identification (Config) or quantification (Purity).

Part 5: References

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